

Personal protective equipment for handling Neononanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neononanoic acid

Cat. No.: B095266

[Get Quote](#)

Essential Safety and Handling Guide for Neononanoic Acid

This guide provides crucial safety and logistical information for laboratory professionals handling **Neononanoic acid**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Chemical Properties and Hazards

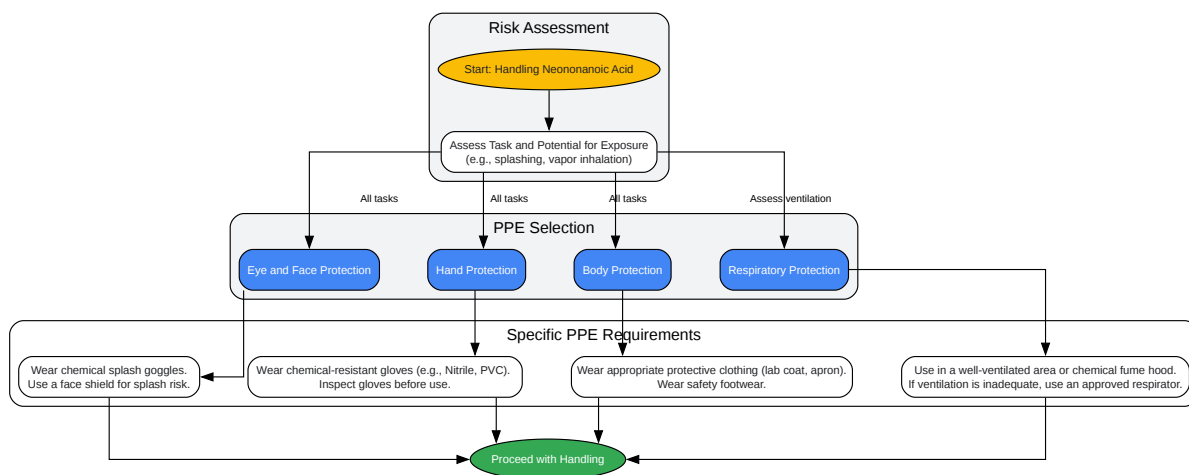
Neononanoic acid, also known as Nonanoic acid, is a fatty acid that requires careful handling due to its potential hazards. It can cause skin and serious eye irritation.^{[1][2]} Understanding its physical and chemical properties is the first step in safe laboratory practice.

Property	Value
Molecular Formula	C9H18O2
Molecular Weight	158.24 g/mol
Appearance	Colorless to light yellow clear liquid
Odor	Unpleasant, Pungent
Boiling Point	268-269°C
Flash Point	114°C (237.2°F) - 137°C
Solubility	Very poor in water
CAS Number	112-05-0
EC Number	203-931-2

Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE) Selection Workflow

Proper selection of PPE is the most critical step in mitigating the risks associated with handling **Neononanoic acid**. The following workflow diagram outlines the decision-making process for selecting appropriate PPE.



[Click to download full resolution via product page](#)

PPE Selection Workflow for **Neononanoic Acid**

Operational Plan for Handling

Engineering Controls:

- Always handle **Neononanoic acid** in a well-ventilated area.[3][5]
- The use of a chemical fume hood is recommended to minimize inhalation exposure.[6]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[6]

Personal Protective Equipment (PPE):

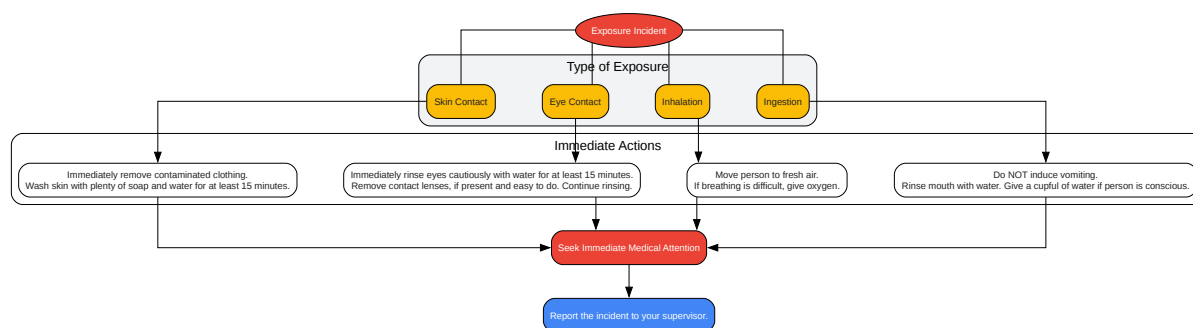
- Eye/Face Protection: Always wear chemical splash goggles.[6] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[7][8]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves, such as nitrile or butyl rubber gloves.[7] Always inspect gloves for any signs of degradation or puncture before use.[9]
 - Clothing: Wear a lab coat or other appropriate protective clothing to prevent skin contact. [6] For handling larger quantities or when there is a significant risk of splashes, chemical-resistant aprons and sleeves are recommended.
 - Footwear: Wear closed-toe shoes; safety footwear is recommended.[5]
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors.[6][10]

Handling Procedures:

- Avoid all personal contact, including inhalation of vapors.[5]
- Do not eat, drink, or smoke in areas where **Neononanoic acid** is handled or stored.[4][11]
- Wash hands thoroughly after handling the chemical.[1][3]
- Keep containers tightly closed when not in use.[3][6]
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][4][5]

Emergency Response and First Aid

In the event of accidental exposure, immediate and appropriate action is critical. The following diagram outlines the emergency response protocol.



[Click to download full resolution via product page](#)

Emergency Response for Accidental Exposure

First Aid Measures:

- General Advice: In all cases of doubt, or when symptoms persist, seek medical advice.[1]
- If on Skin: Immediately remove all contaminated clothing.[9] Wash the affected area with plenty of soap and water.[1] If skin irritation occurs, get medical advice/attention.[1]
- If in Eyes: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do so, and continue rinsing for at least 15 minutes.[6][9] If eye irritation persists, get medical advice/attention.[1]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[3] If breathing is difficult, trained personnel should administer oxygen.[6] Seek immediate medical

attention.[6][9]

- If Swallowed: Do NOT induce vomiting.[1][6] Rinse the mouth with water.[1] If the person is conscious, give them a cupful of water to drink.[6] Never give anything by mouth to an unconscious person.[6][9] Seek immediate medical attention.[6]

Spill and Disposal Plan

Spill Cleanup:

- Minor Spills: For small spills, absorb the material with an inert absorbent such as sand, earth, or vermiculite.[5][6] Place the absorbed material into a suitable, closed container for disposal.[6] Ventilate the area of the spill.[1]
- Major Spills: In the case of a large spill, evacuate the area and move upwind.[5] Alert the appropriate emergency response team.[5] Prevent the spill from entering drains or waterways.[5] Responders should wear full protective clothing, including breathing apparatus.[5]

Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[5]
- Dispose of contents and containers at an approved waste disposal plant.[3] Do not allow the chemical to enter drains or the environment.[5][12]
- Contaminated packaging should be triple rinsed and offered for recycling or reconditioning if possible.[12] Otherwise, it should be disposed of as hazardous waste.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemos.de [chemos.de]

- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. chemicalsafety.ilo.org [chemicalsafety.ilo.org]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 7. leelinework.com [leelinework.com]
- 8. Acid Resistant PPE: Best Protection for Chemical Workers [accio.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. echemi.com [echemi.com]
- 11. chemos.de [chemos.de]
- 12. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Neononanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b095266#personal-protective-equipment-for-handling-neononanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com